

characterization of 4-Chloro-3,5-dinitro-*pyrazole* and its derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3,5-dinitro-*pyridine*

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4-Chloro-3,5-dinitro-*pyrazole*: A Comparative Guide for Researchers

For researchers, scientists, and drug development professionals, 4-Chloro-3,5-dinitro-*pyrazole* (CDNP) emerges as a pivotal precursor for the synthesis of novel insensitive energetic materials and potentially bioactive compounds. This guide provides a comprehensive characterization of CDNP and its derivatives, offering a comparative analysis against established energetic materials and detailing the experimental protocols for its synthesis and evaluation.

Executive Summary

4-Chloro-3,5-dinitro-*pyrazole* is a versatile heterocyclic compound that serves as a key building block in the development of advanced energetic materials. Its reactivity, stemming from the presence of a labile chlorine atom and two activating nitro groups, allows for a wide range of derivatizations. These derivatives often exhibit desirable properties for energetic applications, including high thermal stability, low sensitivity to impact and friction, and impressive detonation performance, in some cases comparable to well-known explosives like RDX.^{[1][2]} This guide synthesizes available data on the physicochemical properties, synthesis, and performance of CDNP and its key derivatives, presenting a clear comparison to aid in material selection and development.

Physicochemical Characterization of 4-Chloro-3,5-dinitropyrazole

4-Chloro-3,5-dinitropyrazole is a stable, crystalline solid. Its characterization has been established through various spectroscopic and analytical techniques.

Property	Value	Reference
Molecular Formula	C ₃ HCIN ₄ O ₄	[3]
Molecular Weight	208.52 g/mol	[3]
Appearance	Yellowish crystalline solid	[4]
Melting Point	Not consistently reported, often decomposes before melting	
Decomposition Temperature (DSC)	Onset typically > 150 °C	[1][5]
¹ H NMR (DMSO-d ₆ , δ, ppm)	~8.5 (broad s, 1H, NH)	[3]
¹³ C NMR (DMSO-d ₆ , δ, ppm)	~145 (C3/C5), ~110 (C4)	[3]
IR (KBr, cm ⁻¹)	~3100 (N-H), ~1550 & ~1350 (NO ₂)	[3][6][5]

Comparative Performance of Energetic Derivatives

The true potential of CDNP lies in its ability to be readily converted into a variety of energetic derivatives through nucleophilic substitution of the chlorine atom. These derivatives often exhibit enhanced performance characteristics compared to the parent compound and are competitive with existing energetic materials. A series of 3,5-dinitropyrazole derivatives prepared from CDNP have been shown to possess good thermal stabilities, high densities, and favorable detonation pressures and velocities.[2]

Compound	Density (g/cm ³)	Decomposition Temp. (°C)	Impact Sensitivity (J)	Detonation Velocity (m/s)	Detonation Pressure (GPa)	Reference
RDX (Reference)	1.82	204	7.4	8795	34.9	[2][7]
Derivative 7*	1.85	235	>40	8732	35.0	[2]
Ammonium Salt 7	1.75	173	14	8591	30.6	[8]
Hydroxylammonium Salt 12	1.81	155	<2.5	8961	33.0	[8]

*Note: "Derivative 7" refers to a specific compound synthesized from CDNP as described in the cited literature.[2]

Experimental Protocols

Synthesis of 4-Chloro-3,5-dinitropyrazole (CDNP)

A common and efficient method for the synthesis of CDNP involves the direct nitration of 4-chloropyrazole.[3][4]

Materials:

- 4-Chloropyrazole
- Concentrated Sulfuric Acid (H₂SO₄)
- Concentrated Nitric Acid (HNO₃)
- Ethyl Acetate
- Magnesium Sulfate (MgSO₄)

- Ice

Procedure:

- To a stirred solution of 4-chloropyrazole in concentrated sulfuric acid, concentrated nitric acid is added dropwise at a controlled temperature (e.g., 15–25 °C).^[4]
- The reaction mixture is then heated (e.g., to 100–105 °C) and stirred for several hours.^{[3][4]}
- After cooling, the mixture is poured into ice-water.^[4]
- The product is extracted with ethyl acetate.^[4]
- The combined organic layers are washed with water and dried over magnesium sulfate.^[4]
- The solvent is removed under reduced pressure to yield the crude product, which can be further purified by recrystallization.^[3]

Synthesis of 4-Substituted-3,5-dinitropyrazole Derivatives

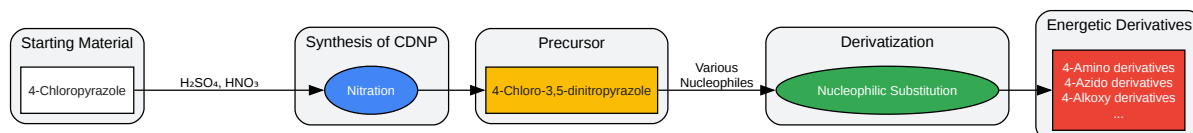
The chlorine atom at the 4-position of CDNP is susceptible to nucleophilic substitution, allowing for the synthesis of a wide array of derivatives.^[9]

General Procedure for Nucleophilic Substitution:

- 4-Chloro-3,5-dinitropyrazole is dissolved in a suitable solvent (e.g., water, methanol).
- The nucleophile (e.g., an amine, azide, or phenoxide) is added to the solution, often in the presence of a base (e.g., NaHCO_3 , NaOH) if the nucleophile is not basic itself.^[4]
- The reaction is stirred at room temperature or heated, depending on the reactivity of the nucleophile.
- Upon completion, the product is isolated by filtration, extraction, or other appropriate work-up procedures.

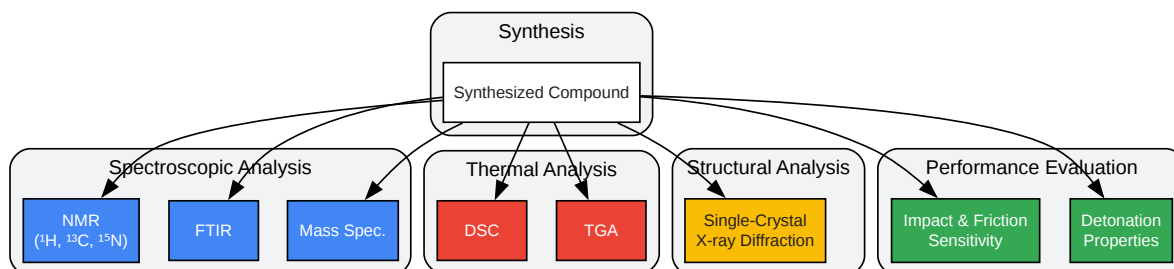
Visualizing Synthesis and Characterization

To better illustrate the relationships and processes involved, the following diagrams are provided.



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Caption: Synthetic pathway from 4-chloropyrazole to energetic derivatives.



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Caption: Workflow for the characterization of CDNP and its derivatives.

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References

- 1. researchgate.net [researchgate.net]
- 2. 4-Chloro-3,5-dinitropyrazole: a precursor for promising insensitive energetic compounds - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 5. 4-Chloro-3,5-dinitropyrazole: A precursor for promising insensitive energetic compounds - Beijing Institute of Technology [pure.bit.edu.cn]
- 6. 4-Chloro-3,5-dinitropyrazole: a precursor for promising insensitive energetic compounds - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 7. Taming of 4-azido-3,5-dinitropyrazole based energetic materials - Materials Advances (RSC Publishing) DOI:10.1039/D3MA00742A [pubs.rsc.org]
- 8. Taming of 4-azido-3,5-dinitropyrazole based energetic materials - Materials Advances (RSC Publishing) [pubs.rsc.org]
- 9. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- To cite this document: BenchChem. [characterization of 4-Chloro-3,5-dinitropyrazole and its derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135801#characterization-of-4-chloro-3-5-dinitropyrazole-and-its-derivatives]

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